

Molecular weight of D-Luciferin 6'-methyl ether

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *D-Luciferin 6'-methyl ether*

Cat. No.: *B12429864*

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Technical Guide: D-Luciferin 6'-methyl ether

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **D-Luciferin 6'-methyl ether**, a pivotal substrate in bioluminescence-based assays. Its unique properties as a "caged" luciferin analog make it an invaluable tool for studying specific enzymatic activities, particularly within the cytochrome P450 superfamily.

Core Compound Properties

D-Luciferin 6'-methyl ether is a synthetic derivative of D-luciferin. The key feature of this molecule is the methylation of the hydroxyl group at the 6' position of the benzothiazole ring. This modification renders the molecule unable to be recognized and processed by firefly luciferase, effectively "caging" its luminescent potential. Enzymatic demethylation is required to release active D-luciferin, which can then participate in the light-producing reaction. This two-step process forms the basis of highly specific and sensitive coupled-enzyme assays.

Quantitative Data Summary

The physical and chemical properties of **D-Luciferin 6'-methyl ether** and its common salt form are summarized below for easy reference and comparison.

Property	D-Luciferin 6'-methyl ether	D-Luciferin 6'-methyl ether (Sodium Salt)
Molecular Weight	294.35 g/mol [1] [2]	316.33 g/mol
Molecular Formula	C ₁₂ H ₁₀ N ₂ O ₃ S ₂ [1] [2]	C ₁₂ H ₉ N ₂ NaO ₃ S ₂
CAS Number	24404-90-8	3022-11-5 [1]
Purity	>95% to >99% (Varies by supplier)	Not specified
Appearance	Solid	Not specified
Solubility	Soluble in DMSO and water	Not specified
Storage Conditions	-20°C, protect from light, store under desiccating conditions	Room temperature (may vary) [1]
IUPAC Name	(4S)-4,5-Dihydro-2-(6-methoxy-2-benzothiazolyl)-4-thiazolecarboxylic acid	Not applicable

Mechanism of Action and Applications

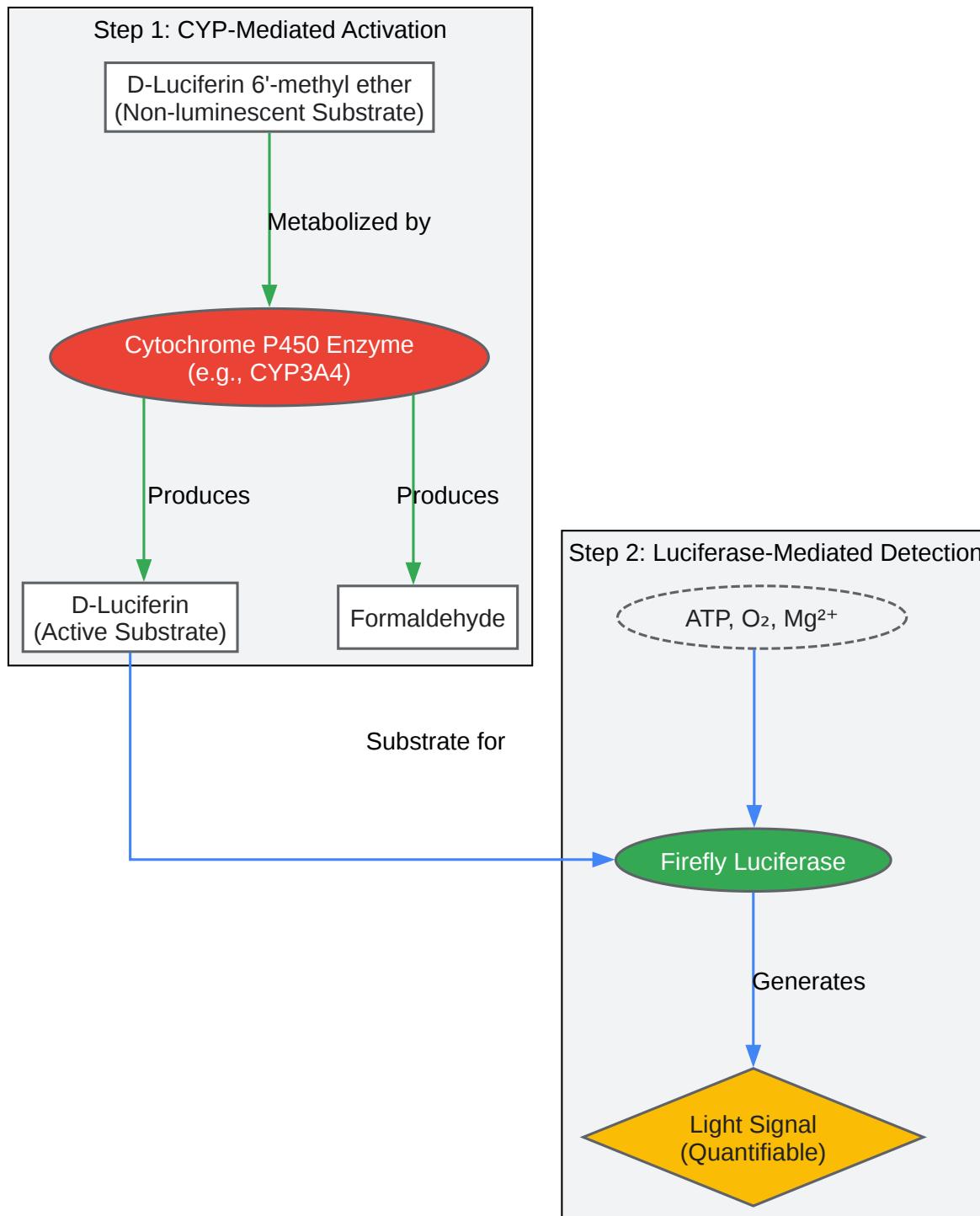
D-Luciferin 6'-methyl ether functions as a proluciferin, a latent substrate that requires enzymatic activation to produce a signal. Its primary application is in luminogenic cytochrome P450 (CYP) assays, marketed under trade names like P450-Glo™.[\[3\]](#)

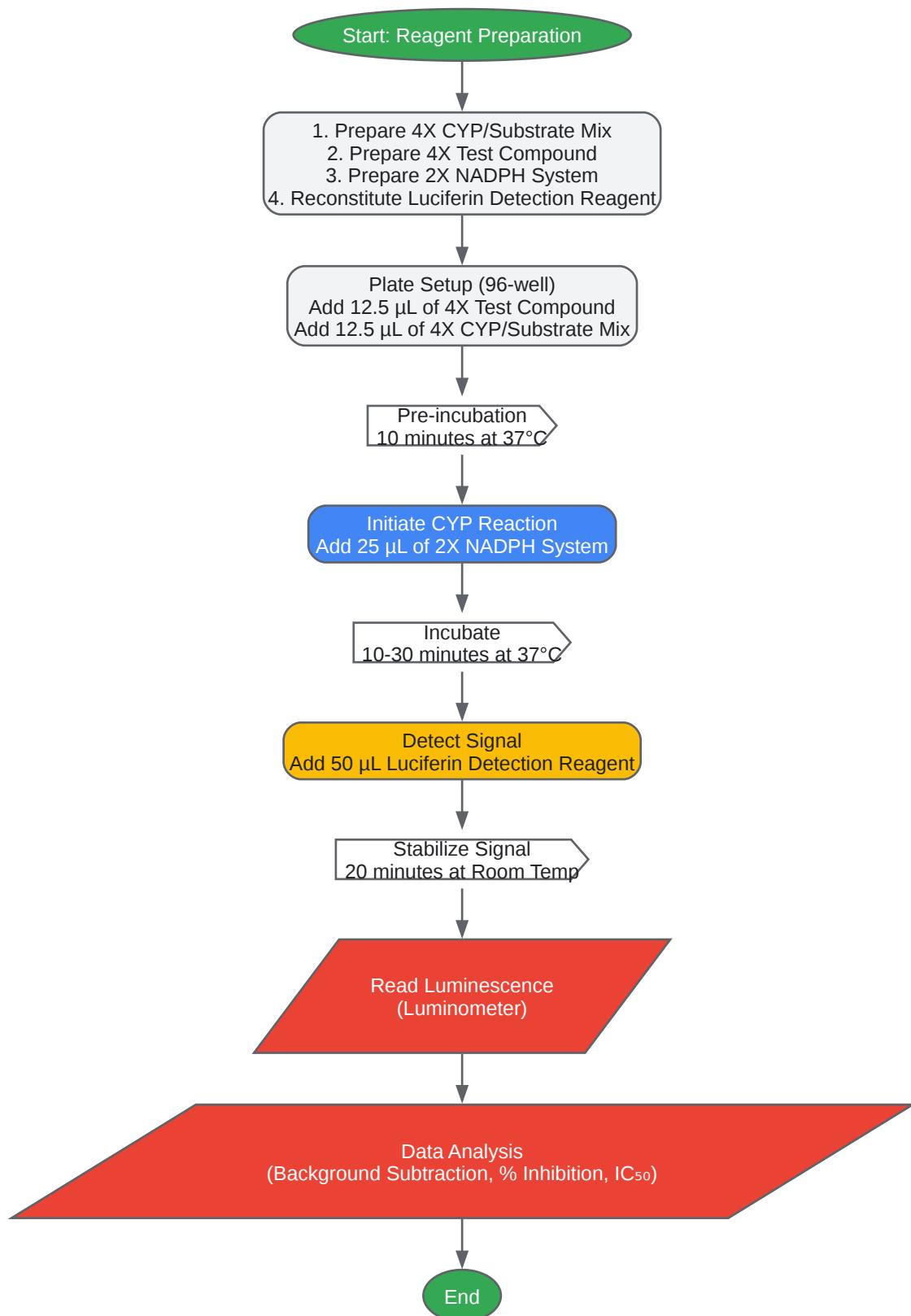
The mechanism involves two sequential enzymatic reactions:

- CYP-Mediated Dealkylation: A specific CYP isozyme recognizes and metabolizes **D-Luciferin 6'-methyl ether**. The enzyme's O-dealkylase activity cleaves the methyl ether bond, yielding two products: D-luciferin and formaldehyde.
- Luciferase-Mediated Bioluminescence: The newly formed D-luciferin acts as the substrate for firefly luciferase. In the presence of ATP, magnesium ions, and oxygen, luciferase catalyzes the oxidative decarboxylation of luciferin, resulting in the emission of light.

The intensity of the light produced is directly proportional to the amount of D-luciferin generated, which in turn is a direct measure of the specific CYP enzyme's activity.^[3] This principle is widely used in drug discovery and development for:

- Enzyme Activity Screening: Quantifying the metabolic activity of specific CYP isozymes.
- Inhibition Studies: Assessing the potential of candidate drugs to inhibit CYP enzymes, a crucial step in predicting drug-drug interactions.
- Induction Assays: Measuring the upregulation of CYP expression in cell-based models after treatment with a test compound.



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- To cite this document: BenchChem. [Molecular weight of D-Luciferin 6'-methyl ether]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12429864#molecular-weight-of-d-luciferin-6-methyl-ether]

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